

Application Notes for (R)-(-)-VAPOL Hydrogenphosphate in Asymmetric Catalysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-(-)-VAPOL hydrogenphosphate

CAS No.: 871130-18-6

Cat. No.: B2570527

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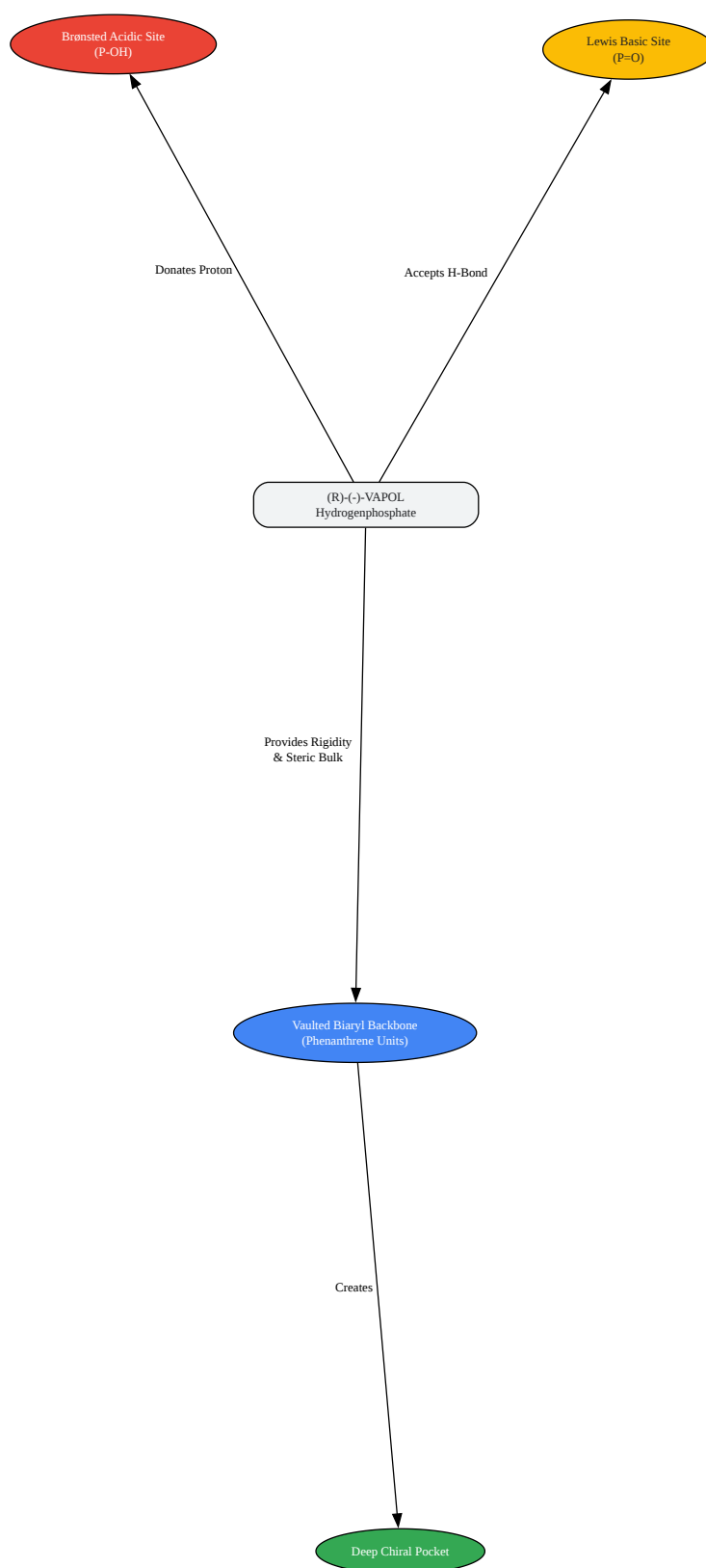
Section 1: Catalyst Overview and Mechanism of Action

(R)-(-)-VAPOL hydrogenphosphate is a powerful and versatile chiral Brønsted acid organocatalyst used in a variety of asymmetric transformations.^[1] Its unique structure, featuring a "vaulted" biaryl backbone, creates a sterically hindered and electronically distinct chiral environment. This architecture sets it apart from the more common BINOL-derived phosphoric acids, often leading to superior reactivity and enantioselectivity in specific reactions.^[2]

The catalyst operates through a bifunctional mechanism. The highly acidic proton of the phosphate group ($pK_a \approx 1.13$) activates an electrophilic substrate, such as an imine or aziridine, by protonation. Simultaneously, the resulting conjugate base, specifically the phosphoryl oxygen, can act as a hydrogen bond acceptor, orienting the nucleophile within the catalyst's well-defined chiral pocket. This dual activation and organization of the transition state is the key to its high efficiency and stereocontrol.

Structural Features

The defining characteristic of VAPOL (Vaulted Biaryl Phosphate) is its rigid, C₂-symmetric framework composed of two phenanthrene units. This structure creates a deep chiral cleft where the catalytic phosphate group resides.



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Caption: Key structural components of the VAPOL hydrogenphosphate catalyst.

Section 2: Physicochemical Properties and Handling

Proper handling and storage are critical for maintaining the catalytic activity and long-term stability of **(R)-(-)-VAPOL hydrogenphosphate**.

Property	Value	Source(s)
CAS Number	871130-18-6	[3]
Molecular Formula	C ₄₀ H ₂₅ O ₄ P	[3]
Molecular Weight	600.60 g/mol	[3]
Appearance	White to off-white solid	
Melting Point	>300 °C	
Storage	Store at 4°C, protect from light, under inert gas (Nitrogen or Argon)	[3]

Solubility: The catalyst is generally soluble in chlorinated solvents (e.g., Dichloromethane, Chloroform), ethers (e.g., Diethyl ether), and some aromatic solvents (e.g., Toluene). It has limited solubility in non-polar alkanes like pentane or hexane.

Safety Precautions:

- Wear standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle the solid powder in a well-ventilated area or fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Section 3: Core Applications in Asymmetric Synthesis

(R)-(-)-VAPOL hydrogenphosphate has proven effective in a range of important asymmetric reactions. Its unique steric profile makes it a valuable catalyst to screen, especially when BINOL-based catalysts provide suboptimal results.^[2]

Key Applications Include:

- **Desymmetrization of meso-Aziridines:** Enantioselective ring-opening of meso-aziridines with various nucleophiles (e.g., thiols, azides) to produce valuable chiral β -amino thioethers or vicinal diamines.^{[4][5]}
- **Pictet-Spengler Reactions:** Catalyzes the cyclization of β -arylethylamines with aldehydes or ketones to form chiral tetrahydroisoquinolines and β -carboline, which are common scaffolds in natural products and pharmaceuticals.^{[6][7]}
- **Addition to Imines:** Promotes the enantioselective addition of nucleophiles like sulfonamides or imides to imines, yielding protected amins.
- **Asymmetric aza-Darzens Aziridine Synthesis:** Facilitates the synthesis of chiral aziridines.

The following table summarizes representative data for some of these applications.

Reaction Type	Substrate Example	Nucleophile	Cat. Loading (mol%)	Solvent	Yield (%)	ee (%)
Aziridine Desymmetrization[4]	N-Benzoyl-7-azabicyclo[2.2.1]heptane	4-Methoxythiophenol	5-10	Diethyl Ether	>95	96
Imine Amidation[8]	N-Benzylidene-p-anisidine	Benzamide	1-5	Toluene	>90	N/A (product is achiral)
Pictet-Spengler[1]	Tryptamine	Aldehyde	5-10	Dichloromethane	High	High

Section 4: Detailed Experimental Protocols

Protocol 4.1: Gram-Scale Synthesis of (R)-(-)-VAPOL Hydrogenphosphate[3]

This protocol allows for the convenient in-house preparation of the catalyst from commercially available (R)-VAPOL, making it highly accessible.[2]

Materials:

- (R)-VAPOL (1.0 eq)
- Phosphorus oxychloride (POCl_3 , 1.1 eq)
- Anhydrous Pyridine
- Deionized Water
- Dichloromethane (DCM)

- Pentane or Hexane

Procedure:

- Setup: Flame-dry a 100 mL one-neck round-bottomed flask equipped with a magnetic stir bar. Allow it to cool to room temperature under an inert atmosphere (Argon or Nitrogen).
- Dissolution: Add (R)-VAPOL (e.g., 6.00 g, 11.15 mmol) to the flask, followed by anhydrous pyridine (e.g., 25.0 mL). Stir the mixture until the (R)-VAPOL is completely dissolved, resulting in a clear, intense yellow solution.
- Cooling: Place the flask in an ice-water bath and stir the solution at 0 °C for 20 minutes.
- Reagent Addition: Slowly add phosphorus oxychloride (POCl_3) dropwise to the cooled solution via syringe over 10-15 minutes. Causality Note: Slow addition is crucial to control the exothermic reaction and prevent the formation of side products.
- Reaction: Remove the ice bath and allow the reaction mixture to stir at room temperature for 6 hours.
- Hydrolysis: Cool the flask back to 0 °C in an ice bath. Slowly and carefully add deionized water to quench the reaction and hydrolyze the intermediate dichlorophosphate. Safety Note: This is an exothermic step. Allow the mixture to warm to room temperature and stir for an additional 2 hours.
- Workup & Purification:
 - Transfer the mixture to a separatory funnel and dilute with DCM.
 - Wash sequentially with aqueous HCl (1M), water, and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - The crude product is purified by repeated precipitation: dissolve the solid in a minimal amount of DCM and add pentane or hexane to precipitate the white solid catalyst. Repeat this process 6-7 times to ensure complete removal of residual pyridine.^[1]

- Drying: Dry the purified white solid under high vacuum (0.1 mmHg) overnight to yield **(R)-(-)-VAPOL hydrogenphosphate** (typically in 84–90% yield).^{[1][2]}

Protocol 4.2: General Procedure for a Catalytic Reaction

This workflow provides a general framework for setting up a reaction using **(R)-(-)-VAPOL hydrogenphosphate**.

Caption: Standard workflow for an asymmetric reaction catalyzed by VAPOL hydrogenphosphate.

Protocol 4.3: Example - Asymmetric Desymmetrization of meso-N-Benzoyl-cyclohexene Aziridine^[6]

This protocol details the ring-opening of a common meso-aziridine with an aromatic thiol.

Materials:

- meso-N-Benzoyl-cyclohexene aziridine (1.0 eq)
- 4-Methoxythiophenol (1.2 eq)
- **(R)-(-)-VAPOL hydrogenphosphate** (0.1 eq, 10 mol%)
- Anhydrous diethyl ether (Et₂O)
- Silica gel for chromatography

Procedure:

- Setup: To a flame-dried vial under an Argon atmosphere, add **(R)-(-)-VAPOL hydrogenphosphate** (0.1 mmol).
- Reagent Addition: Add anhydrous diethyl ether (2.0 mL), followed by the meso-aziridine (1.0 mmol). Stir for 5 minutes.
- Initiation: Add 4-methoxythiophenol (1.2 mmol) to the solution.

- Reaction: Stir the reaction at room temperature and monitor its progress by Thin Layer Chromatography (TLC).
- Purification: Upon completion, concentrate the reaction mixture directly onto silica gel. Purify the product via flash column chromatography to afford the chiral β -aminothioether.
- Analysis: Determine the enantiomeric excess of the purified product by chiral High-Performance Liquid Chromatography (HPLC).^{[9][10]}

Section 5: Analytical Methods

Reaction Monitoring: Progress can be conveniently tracked using TLC, staining with potassium permanganate or visualizing under UV light. For more quantitative analysis, GC-MS or LC-MS are recommended.

Determination of Enantiomeric Excess (ee%): The most reliable method for determining the enantiomeric purity of the product is through chiral chromatography.^[9]

- Chiral HPLC/SFC: High-Performance Liquid Chromatography (HPLC) or Supercritical Fluid Chromatography (SFC) using a chiral stationary phase (CSP) is the gold standard. Polysaccharide-based columns (e.g., Chiralpak® series) are often effective.^{[9][10]}
- Method Development: A screening of different chiral columns and mobile phase systems (e.g., hexane/isopropanol mixtures) is typically required to achieve baseline separation of the enantiomers.
- NMR with Chiral Solvating Agents: **(R)-(-)-VAPOL hydrogenphosphate** itself can be used as a chiral solvating agent to determine the ee% of chiral amines and acids by NMR spectroscopy, as it can induce chemical shift differences between the enantiomers in the spectrum.^[1]

Section 6: Troubleshooting & Expert Insights

Issue	Potential Cause(s)	Suggested Solution(s)
Low Yield	- Inactive catalyst (moisture contamination).- Poor substrate reactivity.- Insufficient reaction time.	- Ensure catalyst is handled and stored under inert conditions.- Increase reaction temperature or catalyst loading.- Extend reaction time and monitor carefully.
Low Enantioselectivity (ee%)	- Reaction temperature is too high.- Competing non-catalyzed background reaction.- Incorrect solvent choice.	- Lower the reaction temperature (e.g., from RT to 0 °C or -20 °C) to favor the catalyzed pathway.- Increase catalyst loading to accelerate the chiral pathway over the background reaction.- Screen different solvents; less polar solvents can sometimes enhance stereocontrol.
Poor Catalyst Solubility	- Incorrect solvent.- Residual impurities in synthesized catalyst.	- Use chlorinated solvents like DCM or chloroform.- Ensure the catalyst is thoroughly purified via the precipitation method described in Protocol 4.1.

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- To cite this document: BenchChem. [Application Notes for (R)-(-)-VAPOL Hydrogenphosphate in Asymmetric Catalysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2570527/docs#application-notes-for-r-vapol-hydrogenphosphate-in-asymmetric-catalysis\]](https://www.benchchem.com/product/b2570527/docs#application-notes-for-r-vapol-hydrogenphosphate-in-asymmetric-catalysis)

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